

Essential Safety and Operational Guidance for 4-Bromo-2-(difluoromethoxy)pyridine

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Compound of Interest

Compound Name:	4-Bromo-2-(difluoromethoxy)pyridine
Cat. No.:	B1344760

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for handling **4-Bromo-2-(difluoromethoxy)pyridine**, ensuring the safety of laboratory personnel and compliance with standard operating procedures.

Hazard Identification and Classification

4-Bromo-2-(difluoromethoxy)pyridine is classified with the following hazards.[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. [1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation. [1]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation. [1]

Personal Protective Equipment (PPE)

All personnel handling **4-Bromo-2-(difluoromethoxy)pyridine** must use the following personal protective equipment to minimize exposure.[\[3\]](#)

Protection Type	Specifications	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [4] A face shield is recommended when there is a risk of splashing. [5][6]	Protects against splashes and dust that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene. [7] [8][9] Gloves must be inspected before use and disposed of properly after handling the chemical. [2]	Prevents skin contact, which can cause irritation.
Body Protection	A lab coat or a chemical-resistant suit. [2][7] For larger quantities or in case of a spill, fire/flame resistant and impervious clothing is recommended. [4]	Protects the skin from accidental contact and contamination.
Respiratory Protection	To be used in a well-ventilated area or a fume hood. [4][7][8] If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges (e.g., OV/AG/P99) should be used. [2][4]	Prevents inhalation, which can cause respiratory tract irritation.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for safety.

Handling:

- Always handle **4-Bromo-2-(difluoromethoxy)pyridine** in a well-ventilated area, preferably within a chemical fume hood.[4][8]
- Avoid all personal contact, including inhalation of dust or vapors.[1]
- Use non-sparking tools and explosion-proof equipment.[4]
- Do not eat, drink, or smoke in the handling area.[1][2]
- Wash hands thoroughly after handling the material.[1][2]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][8]
- Keep the container tightly closed and sealed.[1]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[10]

First Aid Measures

In the event of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [1] [11]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, seek medical attention. [1] [11]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4] [11]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. If the person is conscious, give them a glass of water to drink. Seek immediate medical attention. [1] [11]

Spill and Disposal Plan

Spill Response:

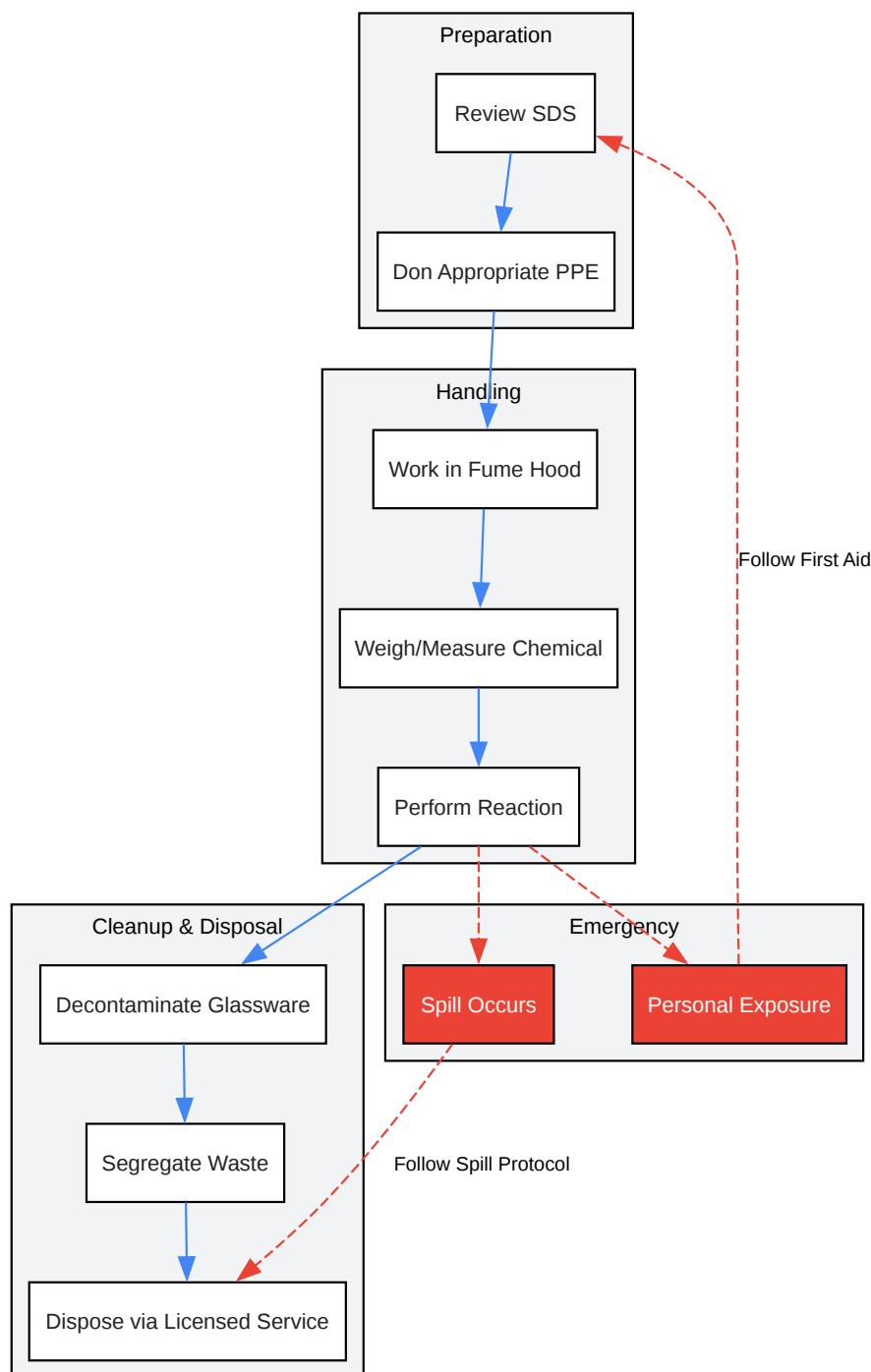
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material like sand, earth, or vermiculite to contain the spill.
[\[1\]](#)
- Collect: Carefully sweep or scoop up the spilled material and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#) Avoid creating dust.[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly. Wash and launder all protective clothing before reuse.[\[1\]](#)

Disposal:

- Dispose of **4-Bromo-2-(difluoromethoxy)pyridine** and any contaminated materials as hazardous waste.[\[1\]](#)
- The disposal must be carried out by a licensed professional waste disposal service.[\[1\]](#)
- Consult local, regional, and national regulations for proper disposal methods.[\[1\]](#)
- Empty containers should be decontaminated and disposed of according to regulations.[\[1\]](#)

Chemical Handling Workflow

Workflow for Handling 4-Bromo-2-(difluoromethoxy)pyridine

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Caption: Chemical Handling Workflow Diagram.

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